

Application Notes and Protocols: Preparation of Adenine Monohydrochloride Hemihydrate Stock Solution

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Compound of Interest

Compound Name: *Adenine monohydrochloride hemihydrate*

Cat. No.: *B1663734*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Adenine, a purine nucleobase, is a fundamental component of nucleic acids (DNA and RNA) and plays a vital role in cellular respiration and protein synthesis through molecules like ATP, NAD, and FAD.[1] **Adenine monohydrochloride hemihydrate** is a salt form of adenine, often used in cell culture media and various biochemical assays.[2][3] Proper preparation of a stock solution is the first critical step for experiments requiring a consistent and accurate concentration of adenine. This document provides a detailed protocol for the preparation, handling, and storage of an **adenine monohydrochloride hemihydrate** stock solution.

Chemical and Physical Properties

Accurate preparation of the stock solution requires precise knowledge of the compound's properties. The key quantitative data for **adenine monohydrochloride hemihydrate** are summarized below.

Property	Value	References
CAS Number	6055-72-7	[4][5]
Molecular Formula	$C_5H_5N_5 \cdot HCl \cdot \frac{1}{2}H_2O$	[4]
Molecular Weight	189.60 g/mol	[4][5]
Appearance	White to off-white crystalline powder	[3][6][7]
Solubility (in Water)	50 mg/mL	[2][4][5][7]
Storage (Solid)	Room temperature, dry, dark place	[5][7]
Storage (Solution)	-20°C (1 month) or -80°C (6 months)	[1]

Safety and Handling Precautions

Adenine monohydrochloride hemihydrate is harmful if swallowed and can cause skin and eye irritation.[6][7] Adherence to standard laboratory safety procedures is mandatory.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and appropriate gloves when handling the compound.[6][8]
- Ventilation: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhaling dust particles.[6][9]
- First Aid:
 - Eyes: In case of contact, immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[6][7]
 - Skin: Wash off with soap and plenty of water.[6]
 - Ingestion: If swallowed, rinse your mouth with water and seek immediate medical attention.[6][10]

- Disposal: Dispose of the chemical and its container in accordance with local, state, and federal regulations.[\[10\]](#)

Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol details the steps to prepare a 100 mL of a 100 mM stock solution of **adenine monohydrochloride hemihydrate**.

Materials:

- **Adenine monohydrochloride hemihydrate** (MW: 189.60 g/mol)
- High-purity water (e.g., Milli-Q or deionized water)
- 100 mL volumetric flask
- Analytical balance
- Weighing paper or boat
- Spatula
- Magnetic stirrer and stir bar
- Sterile filter unit (0.22 μ m pore size)
- Sterile conical tubes or vials for aliquots

Procedure:

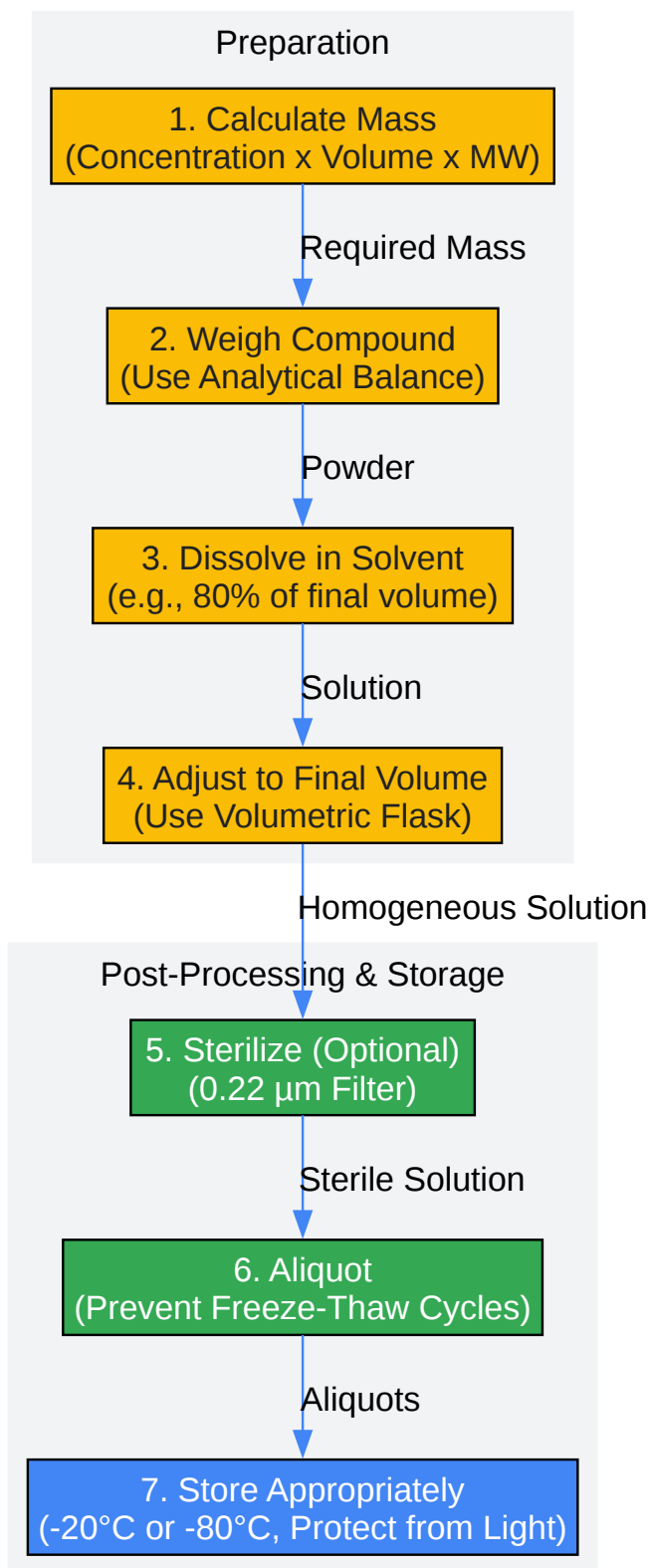
- Calculate the Required Mass:
 - Use the formula: $\text{Mass (g)} = \text{Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.1 \text{ M} \times 0.1 \text{ L} \times 189.60 \text{ g/mol}$
 - $\text{Mass} = 1.896 \text{ g}$

- Weigh the Compound:
 - Place a weighing boat on the analytical balance and tare it.
 - Carefully weigh out 1.896 g of **adenine monohydrochloride hemihydrate** powder.
- Dissolve the Compound:
 - Add approximately 70-80 mL of high-purity water to the 100 mL volumetric flask.
 - Transfer the weighed powder into the flask.
 - Add a magnetic stir bar and place the flask on a magnetic stirrer.
 - Stir the solution until the powder is completely dissolved. Gentle heating may be applied to aid dissolution, but avoid boiling.
- Adjust the Final Volume:
 - Once the solid is fully dissolved, remove the flask from the stirrer.
 - Carefully add high-purity water to bring the final volume to the 100 mL mark on the volumetric flask. The bottom of the meniscus should align with the mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Sterilization and Aliquoting:
 - For cell culture or other sensitive applications, sterilize the stock solution by passing it through a 0.22 μm syringe filter.
 - Dispense the sterile solution into smaller, single-use aliquots in sterile tubes to prevent contamination and degradation from repeated freeze-thaw cycles.[\[1\]](#)
- Storage:
 - Label the aliquots clearly with the compound name, concentration, and date of preparation.

- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Protect the solution from light.^[1]

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **adenine monohydrochloride hemihydrate** stock solution.



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